

Application Notes and Protocols: Preparation of Sato's Modified Stable Lead Citrate Solution

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Compound of Interest

Compound Name: *Lead citrate*

Cat. No.: *B1584666*

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For researchers, scientists, and drug development professionals engaged in transmission electron microscopy (TEM), achieving high-contrast ultrastructural images is essential. **Lead citrate** staining is a critical step for enhancing the electron density of biological structures. Sato's modified stable **lead citrate** solution offers a significant advantage over other formulations due to its extended stability and reduced susceptibility to precipitation, ensuring reliable and consistent staining results.^{[1][2]} This formulation can be stored for over a year at room temperature without the formation of lead carbonate precipitates.^{[3][4][5]}

Quantitative Data Summary

The following table outlines the specific components and their quantities required for the preparation of 50 mL of Sato's modified stable **lead citrate** solution.

Reagent	Molecular Formula	Quantity
Calcined Lead Citrate	-	0.20 g
Lead Nitrate	Pb(NO ₃) ₂	0.15 g
Lead Acetate, Trihydrate	Pb(CH ₃ COO) ₂ · 3H ₂ O	0.15 g
Sodium Citrate, Dihydrate	Na ₃ (C ₆ H ₅ O ₇) · 2H ₂ O	1.00 g
Distilled Water (CO ₂ -free)	H ₂ O	41.0 mL
1N Sodium Hydroxide	NaOH	9.0 mL
Final Volume		50 mL

Experimental Protocols

This section provides detailed methodologies for the preparation of calcined **lead citrate** and the final Sato's modified stable **lead citrate** solution.

Protocol 1: Preparation of Calcined Lead Citrate

Objective: To prepare calcined **lead citrate**, a key component for the stable staining solution.

Materials:

- Crystal **lead citrate**
- Melting pot or crucible
- Heating mantle or furnace (200°C to 300°C)

Procedure:

- Place the crystal **lead citrate** into a melting pot.
- Heat the **lead citrate** for several hours at a temperature between 200°C and 300°C.^[4]
- Monitor the color of the **lead citrate**. The process is complete when the color changes to a light brownish-yellow.^[4]

- Caution: Do not overheat the **lead citrate**. A dark brownish or black color indicates that it is overheated and cannot be used for the preparation of the staining solution.[4]
- Allow the calcined **lead citrate** to cool completely before use.

Protocol 2: Preparation of Sato's Modified Stable Lead Citrate Solution

Objective: To prepare a 50 mL stock solution of stable **lead citrate** stain.

Materials:

- Calcined **Lead Citrate** (from Protocol 1)
- Lead Nitrate
- Lead Acetate
- Sodium Citrate
- CO₂-free distilled water (prepared by boiling for 10-15 minutes and then cooling)
- 1N Sodium Hydroxide (NaOH) solution
- 50 mL volumetric flask
- Magnetic stirrer and stir bar (optional)
- Amber glass storage bottle with a screw cap

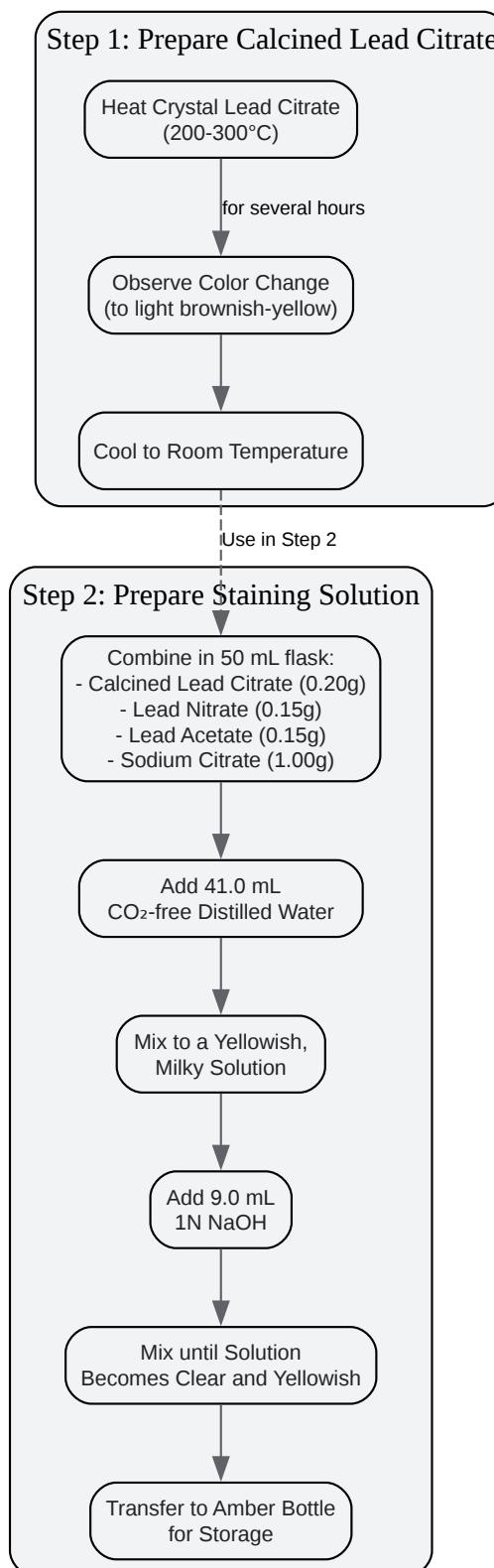
Procedure:

- Into a 50 mL volumetric flask, add the following reagents: 0.20 g of calcined **lead citrate**, 0.15 g of lead nitrate, 0.15 g of lead acetate, and 1.00 g of sodium citrate.[3][4]
- Add 41.0 mL of CO₂-free distilled water to the flask.[3][4]
- Mix the components thoroughly. The mixture will form a yellowish, milky solution.[3][4]

- Add 9.0 mL of 1N NaOH to the solution.[3][4]
- Continue to mix until the solution becomes clear with a light yellowish color.[3][4]
- Transfer the final solution to an amber glass bottle with a screw cap for storage.[4]
- The solution is stable for over a year when stored at room temperature or in a refrigerator.[3]
[4]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the preparation of Sato's modified stable **lead citrate** solution.

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Caption: Workflow for preparing Sato's modified stable **lead citrate**.

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